

N-Acetylactosamine Heptaacetate CAS number and molecular weight

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Compound of Interest

Compound Name: N-Acetylactosamine Heptaacetate

Cat. No.: B13839629

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N-Acetylactosamine Heptaacetate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **N-Acetylactosamine Heptaacetate**, a crucial derivative in the field of glycobiology. This document summarizes its key chemical properties, outlines relevant experimental contexts, and illustrates a fundamental biosynthetic pathway.

Core Data Presentation

The following table summarizes the key quantitative data for **N-Acetylactosamine Heptaacetate**.

Property	Value	References
CAS Number	73208-61-4, 36954-63-9	[1]
Molecular Weight	677.61 g/mol	[2][3][4][5]
Molecular Formula	C ₂₈ H ₃₉ NO ₁₈	[1][3][5][6]

Experimental Context and Methodologies

N-Acetyllactosamine Heptaacetate serves as a protected form of N-acetyllactosamine (LacNAc), a fundamental disaccharide unit found in a wide array of vertebrate glycans, including complex and hybrid N-glycans, O-glycans, and glycolipids.[3] Due to its protected nature, direct experimental protocols and signaling pathway involvement for the heptaacetate form are not extensively documented in publicly available literature. Instead, research focuses on the biologically active, unprotected N-acetyllactosamine.

The heptaacetate derivative is primarily utilized in chemical synthesis and as a precursor for introducing LacNAc into various molecules. The experimental protocols found in the literature, therefore, revolve around the synthesis and biological activities of LacNAc itself.

Enzymatic Synthesis of N-Acetyllactosamine

A common and high-yield method for synthesizing N-acetyllactosamine involves the regioselective transglycosylation activity of β -galactosidase from *Bacillus circulans*. [7] This enzymatic approach offers significant advantages over complex chemical synthesis routes.[5]

Key Experimental Parameters:[7]

- Enzyme: β -galactosidase from *Bacillus circulans*
- Donor Substrate: Lactose
- Acceptor Substrate: N-acetyl-D-glucosamine (D-GlcNAc)
- Temperature: 15°C
- pH: 5.0

This method has been shown to significantly reduce incubation time and improve the yield by 100% compared to previously described methods.[7]

Signaling Pathway Involvement of N-Acetyllactosamine

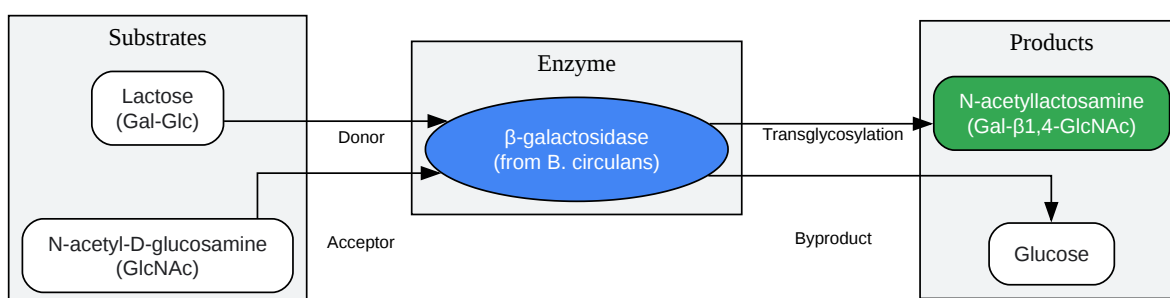
While **N-Acetyllactosamine Heptaacetate** is not directly implicated in signaling pathways, its deprotected form, N-acetyllactosamine, is a key structural component of glycans that can

modulate cellular signaling. For instance, poly-N-acetyllactosamine chains have been shown to attenuate fibroblast growth factor (FGF) signaling.[8]

The initiation of poly-N-acetyllactosamine chain biosynthesis is carried out by an N-acetyl- β -D-glucosaminyltransferase.[9] This enzyme preferentially acts on complex-type tri- and tetra-antennary oligosaccharides, highlighting the specificity of glycan modifications in biological systems.[9]

Visualizing a Key Biosynthetic Pathway

The following diagram illustrates the enzymatic synthesis of N-acetyllactosamine, a fundamental process in glycobiology.



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Enzymatic synthesis of N-acetyllactosamine.

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